

Application Note: Synthesis of Copper Gluconate from Barium Gluconate

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Compound of Interest

Compound Name: *Barium gluconate*

Cat. No.: *B13814649*

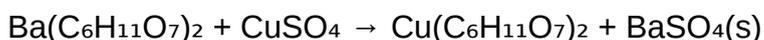
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Abstract

This application note provides a detailed protocol for the synthesis of copper (II) gluconate via a double displacement reaction between **barium gluconate** and copper (II) sulfate. This method offers a straightforward and efficient route to produce copper gluconate, a compound of interest in pharmaceutical and nutraceutical applications. The protocol is designed for researchers, scientists, and professionals in drug development, providing comprehensive methodologies, data presentation, and a visual representation of the experimental workflow.

Introduction

Copper gluconate is an organic salt of copper with gluconic acid, valued for its high bioavailability as a copper supplement. It is utilized in various applications, including as a nutritional supplement, a feed additive, and in cosmetic formulations as a skin-conditioning agent. The synthesis protocol detailed herein leverages the low solubility of barium sulfate to drive the reaction to completion, ensuring a high yield of the desired copper gluconate product. The reaction proceeds as follows:



This method is analogous to the "direct method" of synthesizing copper gluconate from calcium gluconate and copper sulfate, where the insoluble sulfate salt byproduct is easily removed by filtration.

Materials and Methods

Reagents and Equipment

Reagent/Equipment	Grade/Specification
Barium Gluconate ($\text{Ba}(\text{C}_6\text{H}_{11}\text{O}_7)_2$)	Reagent Grade
Copper (II) Sulfate Pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)	Reagent Grade
Deionized Water	High Purity
Ethanol (95%)	Laboratory Grade
Beakers and Erlenmeyer Flasks	Assorted Sizes
Magnetic Stirrer and Stir Bars	Standard Laboratory
Heating Mantle or Hot Plate	Standard Laboratory
Buchner Funnel and Filter Flask	Standard Laboratory
Whatman Filter Paper (Grade 1)	Standard Laboratory
Rotary Evaporator	Standard Laboratory
Vacuum Oven	Standard Laboratory
Analytical Balance	± 0.001 g
pH Meter	Standard Laboratory

Experimental Protocol

- Dissolution of Reactants:
 - In a 500 mL beaker, dissolve a stoichiometric amount of **barium gluconate** in 200 mL of deionized water. Heat the solution to 60°C with continuous stirring to ensure complete dissolution.
 - In a separate 250 mL beaker, dissolve an equimolar amount of copper (II) sulfate pentahydrate in 100 mL of deionized water. Stir until the copper sulfate is fully dissolved, which should result in a clear blue solution.

- Reaction:
 - Slowly add the copper sulfate solution to the heated **barium gluconate** solution while stirring vigorously.
 - Upon addition, a white precipitate of barium sulfate will form immediately.
 - Continue to stir the reaction mixture at 60°C for 1 hour to ensure the reaction goes to completion.
- Separation of Barium Sulfate:
 - Allow the reaction mixture to cool to room temperature.
 - Set up a Buchner funnel with Whatman Grade 1 filter paper and connect it to a filter flask under vacuum.
 - Filter the reaction mixture to separate the solid barium sulfate precipitate from the aqueous copper gluconate solution.
 - Wash the precipitate with a small amount of cold deionized water to recover any remaining copper gluconate solution.
- Isolation and Purification of Copper Gluconate:
 - Transfer the filtrate, which is the copper gluconate solution, to a round-bottom flask.
 - Concentrate the solution using a rotary evaporator at a temperature of 50-60°C until the volume is reduced by approximately half, or until signs of crystallization are observed.
 - To induce crystallization, the concentrated solution can be cooled in an ice bath. Alternatively, an antisolvent crystallization can be performed by adding 95% ethanol to the concentrated solution until the solution becomes cloudy, followed by cooling.^[1]
 - Collect the resulting light blue crystals of copper gluconate by vacuum filtration.^[2]
- Drying:

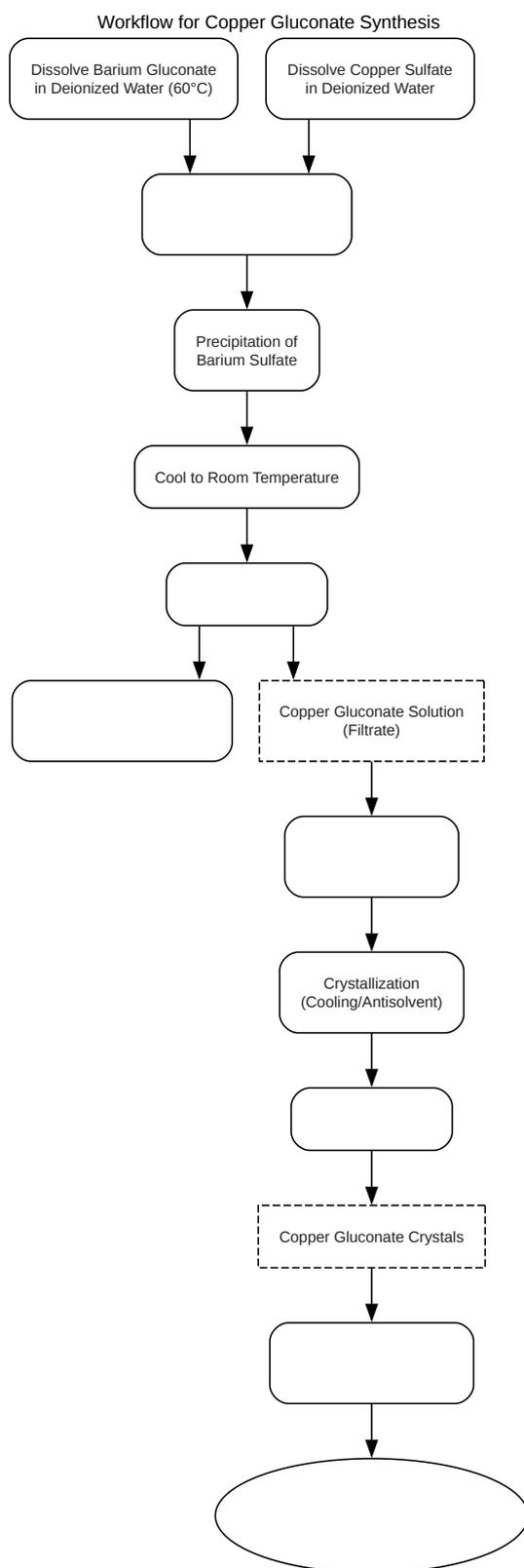
- Dry the collected crystals in a vacuum oven at 50°C to a constant weight to remove any residual water and ethanol.[2]

Data Presentation

The following table summarizes the expected quantitative data for the synthesis of copper gluconate from **barium gluconate**. These values are based on typical yields and purity levels achieved in analogous synthesis methods.

Parameter	Expected Value
Reactants	
Molar Mass of Barium Gluconate	527.67 g/mol
Molar Mass of Copper (II) Sulfate Pentahydrate	249.69 g/mol
Product	
Molar Mass of Copper (II) Gluconate	453.84 g/mol
Theoretical Yield	Dependent on starting material quantities
Reaction Conditions	
Reaction Temperature	60°C
Reaction Time	1 hour
Results	
Appearance of Product	Light blue crystalline powder[2]
Melting Point	155-157°C[2]
Solubility in Water	Readily soluble[2]

Experimental Workflow Diagram



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Caption: Workflow diagram illustrating the synthesis of copper gluconate.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle all chemicals in a well-ventilated fume hood.
- Copper sulfate is harmful if swallowed and can cause eye irritation.
- **Barium gluconate** is a soluble barium salt and should be handled with care as soluble barium compounds are toxic.
- Dispose of all chemical waste according to institutional and local regulations. Barium sulfate, being insoluble, is less toxic but should still be disposed of properly.

Conclusion

The protocol described provides a robust and efficient method for the synthesis of copper gluconate from **barium gluconate** and copper sulfate. The formation of an insoluble barium sulfate precipitate is a key feature of this method, facilitating easy separation and purification of the desired product. This application note serves as a valuable resource for researchers and professionals engaged in the synthesis of organometallic compounds for pharmaceutical and other applications.

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References

- 1. CN1040984A - The preparation method of copper gluconate crystals - Google Patents [patents.google.com]
- 2. chembk.com [chembk.com]
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